

A Comparative Analysis of Antimony Trioxide and Zinc Borate as Flame Retardants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antimony(III) oxide*

Cat. No.: *B7798121*

[Get Quote](#)

For researchers, scientists, and professionals in material science, understanding the nuanced performance of flame retardants is critical for developing safe and effective products. This guide provides an objective comparison of two widely used flame retardants: antimony trioxide (Sb_2O_3) and zinc borate (Zn_3BO_6). The following sections detail their mechanisms of action, present comparative experimental data, and outline the methodologies for key flammability tests.

Executive Summary

Antimony trioxide and zinc borate are effective flame retardants, often used as synergists with halogenated compounds to enhance the fire resistance of polymeric materials. While antimony trioxide has been a long-standing choice for its high efficacy, concerns over its potential health and environmental impact have led to increased interest in alternatives like zinc borate. Zinc borate, in addition to its flame retardant properties, offers benefits such as smoke suppression and anti-dripping effects. The choice between these two, or their combined use, depends on the specific polymer, desired fire safety standards, and other performance requirements.

Mechanism of Action

The flame retardant mechanisms of antimony trioxide and zinc borate are distinct, operating in both the gas and condensed phases of a fire.

Antimony Trioxide (Sb_2O_3): Primarily a gas-phase flame retardant, antimony trioxide is most effective when used in conjunction with halogenated compounds (e.g., chlorinated or

brominated substances).[1] Upon heating, it reacts with the halogenated material to form antimony halides (e.g., SbCl_3 , SbBr_3). These antimony halides are volatile and act as radical scavengers in the flame, interrupting the exothermic processes of combustion.[1] In the condensed phase, antimony trioxide can promote char formation, creating a protective layer that insulates the underlying polymer from heat and oxygen.

Zinc Borate (Zn_3BO_6): Zinc borate functions as a flame retardant through multiple mechanisms in the condensed phase.[2] Upon heating, it releases water, which cools the polymer surface and dilutes flammable gases.[2] It then forms a glassy layer of boric oxide and zinc oxide that acts as a physical barrier, inhibiting the release of combustible gases and preventing oxygen from reaching the polymer.[3] Zinc borate also promotes char formation and can act as a smoke suppressant.[4]

Synergistic Effects

A significant aspect of using these flame retardants is their ability to work synergistically with each other and with other additives. The combination of antimony trioxide and zinc borate in halogenated systems can lead to enhanced flame retardancy that surpasses the performance of either additive alone.[2][4] This synergy often allows for a reduction in the total amount of flame retardant required, which can be beneficial for the mechanical properties and cost of the final product.

Performance Data: A Comparative Overview

The following tables summarize quantitative data from various studies, comparing the flame retardant performance of antimony trioxide and zinc borate in different polymer matrices.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Ratings in Flexible PVC

Formulation (parts per hundred resin - phr)	LOI (%)	UL-94 Rating	Reference
PVC (Control)	24.5	V-2	[5]
PVC + 4 phr Sb ₂ O ₃	29.4	V-0	[5]
PVC + 20 phr ATH + 3 phr Sb ₂ O ₃	30.3	V-0	[5]
PVC + 20 phr ATH + 3 phr ZB	25.7 (approx.)	-	[5]
PVC + 20 wt% ZB-Sb ₂ O ₃	37.5	V-0	[6]

ATH: Alumina Trihydrate

Table 2: Flame Retardancy in Polypropylene (PP) Composites

Formulation	Burning Rate (mm/min)	LOI (%)	Reference
PP/MDF (Control)	32	-	[7]
PP/MDF + ZB	20	-	[7]
PP/MDF + ZB + Sb ₂ O ₃	18	Higher than control	[7]

MDF: Medium-Density Fiberboard

Table 3: Flame Retardancy in Acrylonitrile Butadiene Styrene (ABS)

Formulation (ratio of ATO:ZB)	LOI (%)	UL-94 Rating	Reference
ABS + Aromatic			
Brominated FR + ATO	>30	V-0	[8]
ABS + Aromatic			
Brominated FR + ATO:ZB (3:1)	Maintained	V-0	[8]
ABS + Aromatic			
Brominated FR + ATO:ZB (1:1)	Slightly Reduced	V-0	[8]
ABS + Aromatic			
Brominated FR + ATO:ZB (1:3)	Slightly Reduced	V-0	[8]

ATO: Antimony Trioxide; FR: Flame Retardant

Table 4: Cone Calorimetry Data for Flexible PVC Films

Formulation (phr)	Peak Heat Release Rate (PHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Total Smoke Release (TSR) (m ² /m ²)	Reference
4 Sb ₂ O ₃	-	-	-	[9]
2 ZB / 2 Sb ₂ O ₃	Reduced by 32.1%	Reduced by 27.5%	Reduced by 22.1%	[9]
2 SnO ₂ / 2 Sb ₂ O ₃	Reduced by 27%	Reduced by 12.5%	Increased by 16.5%	[9]

Experimental Protocols

The data presented above is derived from standardized flammability tests. The following are detailed descriptions of the key experimental protocols.

Limiting Oxygen Index (LOI) Test (ASTM D2863)

The Limiting Oxygen Index test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- A heat-resistant glass test column.
- A specimen holder to vertically position the sample.
- Gas mixture control and measurement system for oxygen and nitrogen.
- An igniter.

Procedure:

- A small, vertically oriented specimen is placed in the glass chimney.
- A mixture of oxygen and nitrogen is flowed upwards through the chimney.
- The top edge of the specimen is ignited.
- The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains burning is determined.
- The LOI is expressed as the volume percentage of oxygen in the mixture. A higher LOI value indicates better flame retardancy.[\[12\]](#)

UL-94 Vertical Burning Test

The UL-94 test is a widely used standard for evaluating the flammability of plastic materials.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) The vertical test (V-0, V-1, V-2) is generally considered more stringent than the horizontal test.

Apparatus:

- A test chamber, free from drafts.

- A specimen holder to clamp the sample vertically.
- A Bunsen burner with a specified flame height.
- A surgical cotton indicator placed below the specimen.
- A timer.

Procedure:

- A rectangular test specimen is held vertically by a clamp at its upper end.
- A specified flame is applied to the free lower end of the specimen for 10 seconds and then removed.
- The duration of flaming after the first flame application is recorded.
- Immediately after the flaming ceases, the flame is reapplied for another 10 seconds and then removed.
- The duration of flaming and glowing after the second flame application are recorded.
- Observations are made as to whether flaming drips ignite the cotton below.
- The material is classified as V-0, V-1, or V-2 based on the burning times, afterglow, and whether flaming drips ignite the cotton. V-0 represents the highest level of flame retardancy in this classification.[\[16\]](#)

Cone Calorimetry (ASTM E1354)

Cone calorimetry is a powerful tool for assessing the fire behavior of materials by measuring heat release rate, smoke production, and other parameters under controlled burning conditions.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Apparatus:

- A conical radiant heater that applies a controlled heat flux to the sample.
- A specimen holder on a load cell to measure mass loss.

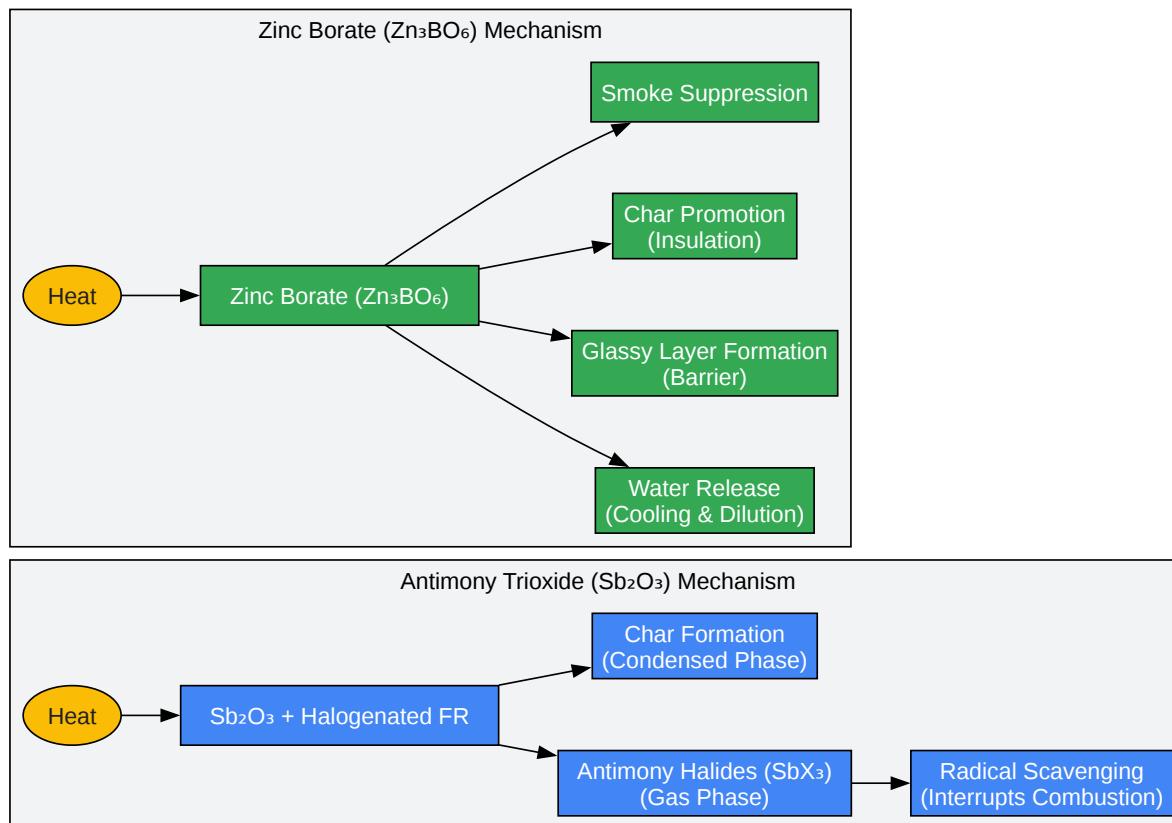
- An exhaust system to collect combustion products.
- Gas analyzers to measure oxygen, carbon monoxide, and carbon dioxide concentrations.
- A smoke-measuring system.
- A spark igniter.

Procedure:

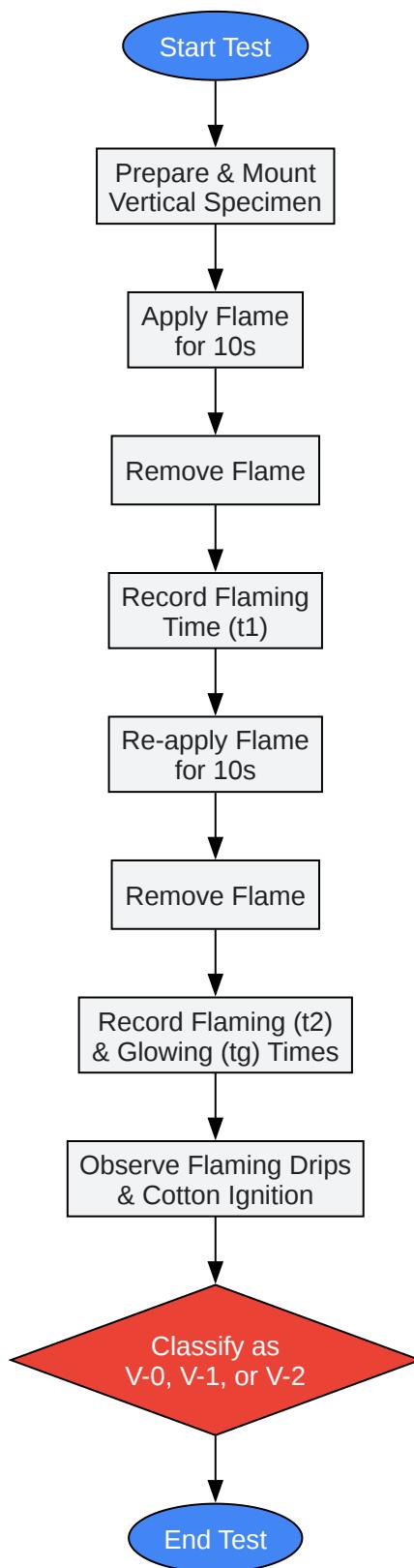
- A flat specimen is placed in the holder and positioned under the conical heater.
- The specimen is exposed to a predetermined level of radiant heat.
- A spark igniter is used to ignite the gases emitted from the decomposing sample.
- During the test, the oxygen concentration in the exhaust gas is continuously measured. The heat release rate is calculated based on the principle of oxygen consumption calorimetry.
- Mass loss, smoke production, and time to ignition are also recorded.

Visualizing Mechanisms and Workflows

To better illustrate the concepts discussed, the following diagrams are provided in the DOT language for Graphviz.

[Click to download full resolution via product page](#)

Caption: Flame retardant mechanisms of Antimony Trioxide and Zinc Borate.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the UL-94 Vertical Burning Test.

Conclusion

Both antimony trioxide and zinc borate are valuable flame retardants, each with its own set of advantages and disadvantages. Antimony trioxide is a highly effective synergist in halogenated systems, primarily acting in the gas phase. Zinc borate is a multifunctional flame retardant that works in the condensed phase, offering benefits such as smoke suppression and char promotion, and is often considered a more environmentally friendly alternative. The synergistic use of both can provide superior flame retardancy. The selection of a flame retardant system should be based on a thorough evaluation of performance data in the specific polymer, processing conditions, and the fire safety requirements of the end-use application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. flame-retardant.alfa-chemistry.com [flame-retardant.alfa-chemistry.com]
- 2. [ZINC BORATE FLAME RETARDANT - Ataman Kimya \[atamanchemicals.com\]](http://ZINC%20BORATE%20FLAME%20RETARDANT%20-Ataman%20Kimya%20%5Batamanchemicals.com%5D)
- 3. [Antimony Tioxide Alternatives - Pros and Cons \[blogs.scimlifify.com\]](http://Antimony%20Tioxide%20Alternatives%20-%20Pros%20and%20Cons%20%5Bblogs.scimlifify.com%5D)
- 4. borax.com [borax.com]
- 5. article.aascit.org [article.aascit.org]
- 6. researchgate.net [researchgate.net]
- 7. [Investigation of the fire, thermal, and mechanical properties of zinc borate and synergic fire retardants on composites produced with PP-MDF wastes :: BioResources \[bioresources.cnr.ncsu.edu\]](http://Investigation%20of%20the%20fire,%20thermal,%20and%20mechanical%20properties%20of%20zinc%20borate%20and%20synergic%20fire%20retardants%20on%20composites%20produced%20with%20PP-MDF%20wastes%20%5CBioResources%20%5Bbioresources.cnr.ncsu.edu%5D)
- 8. borax.com [borax.com]
- 9. discovery.researcher.life [discovery.researcher.life]
- 10. kiyorndl.com [kiyorndl.com]
- 11. [Oxygen Index ASTM D2863 \[intertek.com\]](http://Oxygen%20Index%20ASTM%20D2863%20%5Bintertek.com%5D)
- 12. [Limiting Oxygen Index Testing & Analysis \(LOI\) - ITA Labs UK - ITA Labs \[italabs.co.uk\]](http://Limiting%20Oxygen%20Index%20Testing%20%26%20Analysis%20%28LOI%29%20-%20ITA%20Labs%20UK%20-%20ITA%20Labs%20%5Bitalabs.co.uk%5D)

- 13. mgchemicals.com [mgchemicals.com]
- 14. amade-tech.com [amade-tech.com]
- 15. boedeker.com [boedeker.com]
- 16. specialchem.com [specialchem.com]
- 17. ASTM E1354 - Cone Calorimeter Laboratory Testing [capitaltesting.org]
- 18. ASTM E1354 | Department of Fire Protection Engineering [fpe.umd.edu]
- 19. infinitalab.com [infinitalab.com]
- 20. ASTM E1354 | Cone Calorimeter Testing | VTEC Laboratories [vteclabs.com]
- To cite this document: BenchChem. [A Comparative Analysis of Antimony Trioxide and Zinc Borate as Flame Retardants]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7798121#comparative-study-of-antimony-trioxide-and-zinc-borate-as-flame-retardants\]](https://www.benchchem.com/product/b7798121#comparative-study-of-antimony-trioxide-and-zinc-borate-as-flame-retardants)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com